

Allyl cyclohexanepropionate IUPAC name and synonyms

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Compound of Interest

Compound Name: *Allyl cyclohexanepropionate*

Cat. No.: *B1218758*

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An In-depth Technical Guide to **Allyl Cyclohexanepropionate**: Nomenclature and Identification

For researchers, scientists, and drug development professionals, precise chemical identification is paramount. This guide provides a focused overview of the nomenclature for **allyl cyclohexanepropionate**, a compound utilized in the flavor and fragrance industries.

IUPAC Name and Synonyms

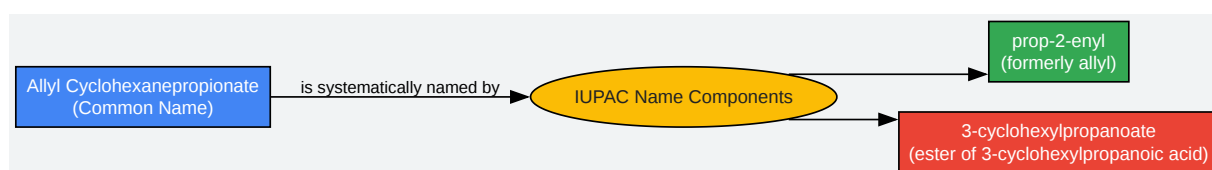
The systematic name for **allyl cyclohexanepropionate**, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is prop-2-enyl 3-cyclohexylpropanoate^[1]. Due to its widespread use and historical naming conventions, this compound is also known by a variety of synonyms.

Below is a comprehensive table summarizing the IUPAC name and common synonyms for **allyl cyclohexanepropionate**, facilitating accurate identification and cross-referencing in research and documentation.

Identifier Type	Name
IUPAC Name	prop-2-enyl 3-cyclohexylpropanoate[1]
Common Name	Allyl cyclohexanepropionate[1][2][3][4][5]
Synonym	Allyl 3-cyclohexylpropionate[1]
Synonym	2-Propen-1-yl cyclohexanepropionate[1]
Synonym	Allyl 3-cyclohexylpropanoate[1][2]
Synonym	Allyl beta-cyclohexylpropionate[1]
Synonym	Allyl cyclohexylpropionate[1][4]
Synonym	Allyl hexahydrophenylpropionate[1][4]
Synonym	Cyclohexanepropionic acid, 2-propenyl ester[1][4]
Synonym	Cyclohexylpropionic acid allyl ester[1]
Synonym	3-Cyclohexylpropanoic acid, allyl ester[2]
Synonym	Cyclohexanepropanoic acid 2-propen-1-yl ester
Synonym	Ananolide[4]

Logical Relationship of Nomenclature

The relationship between the common name and the IUPAC name is based on the structural components of the molecule. The following diagram illustrates this logical breakdown.



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